

Technical Support Center: Peroxide Removal from Butyl Ethyl Ether

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Compound of Interest

Compound Name: *Butyl ethyl ether*

Cat. No.: *B146140*

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting procedures and frequently asked questions regarding the removal of peroxide impurities from **butyl ethyl ether**.

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: How do I know if my **butyl ethyl ether** contains peroxides?

A1: You should test for the presence of peroxides before each use, especially before distillation or evaporation.[\[1\]](#)[\[2\]](#) There are two common methods for testing:

- Peroxide Test Strips: These are commercially available and provide a rapid, semi-quantitative measurement.[\[3\]](#)[\[4\]](#)[\[5\]](#) Simply dip the strip into the solvent, allow it to dry, and compare the color change to the provided chart. For organic solvents, it may be necessary to add a drop of deionized water to the strip after the solvent has evaporated to initiate the color change.[\[6\]](#)[\[7\]](#)
- Potassium Iodide (KI) Test: This is a more sensitive chemical test.[\[4\]](#) To perform this test, mix 1 ml of the ether with 1 ml of a freshly prepared 10% potassium iodide solution in glacial acetic acid. A yellow to brown color indicates the presence of peroxides.[\[4\]](#)[\[8\]](#)

Q2: My peroxide test strip shows a dark blue color. What does this mean and what should I do?

A2: A dark blue color on most commercial test strips indicates a high concentration of peroxides, potentially exceeding 30 ppm.[6] At this level, the ether is hazardous and should not be used without purification, especially for procedures involving heating or concentration.[1][4] You should proceed with one of the peroxide removal methods outlined in this guide. If you observe any crystal formation in the container or around the cap, do not handle it and treat it as a potential explosion hazard.[1][5]

Q3: I tried the potassium iodide test, but the color is only pale yellow. Is the ether safe to use?

A3: A pale yellow color indicates a low concentration of peroxides (0.001% to 0.005%).[4][8] For many routine laboratory procedures at moderate quantities, this may be acceptable. However, if you plan to distill or evaporate the ether, it is crucial to remove these peroxides first, as they will become concentrated and pose a significant explosion risk.[1][2][3] It is best practice to purify the ether even if low levels of peroxides are detected.

Q4: I passed my **butyl ethyl ether** through an activated alumina column, but it still tests positive for peroxides. What went wrong?

A4: There are a few possibilities:

- Insufficient Alumina: The amount of alumina may not have been sufficient for the quantity of peroxide present. As a general guideline, use about 100g of alumina for every 100 mL of solvent.[9] You may need to pass the ether through a fresh column.
- Alumina Activity: The activated alumina may have lost its activity due to moisture absorption. Use freshly opened or properly stored activated alumina.
- Channeling: The ether may have created channels in the column, bypassing the bulk of the alumina. Ensure the column is packed evenly.

Q5: After treating my ether with ferrous sulfate, the peroxide test is negative, but the ether is now wet. How do I dry it?

A5: The ferrous sulfate treatment introduces water into the ether.[2] To dry the ether, you can use a suitable drying agent such as anhydrous magnesium sulfate or sodium sulfate. After drying, the ether should be decanted or filtered to remove the drying agent.

Q6: Can I store the purified **butyl ethyl ether** indefinitely?

A6: No. Once purified, the ether is more susceptible to peroxide formation because any inhibitors that were present have likely been removed.[\[3\]](#) The purified ether should be used immediately. If storage is necessary, it should be stored in a tightly sealed, amber glass bottle under an inert atmosphere (e.g., nitrogen or argon) and re-tested for peroxides before each use.[\[2\]](#)[\[10\]](#)

Q7: What is the safest way to dispose of peroxidized **butyl ethyl ether**?

A7: If the peroxide concentration is high or if crystals are visible, do not attempt to handle or dispose of the ether yourself. Contact your institution's Environmental Health and Safety (EHS) department for assistance with high-hazard waste disposal.[\[11\]](#) For lower concentrations, the ether can be treated with a reducing agent like ferrous sulfate to neutralize the peroxides before being collected as hazardous waste.[\[12\]](#)

Quantitative Data Summary

The following table summarizes acceptable peroxide levels for various laboratory applications.

Peroxide Concentration (ppm)	Hazard Level & Recommended Action
< 3 ppm	Reasonably safe for most laboratory procedures involving moderate quantities. [1] [4]
3 - 30 ppm	Moderate hazard. Avoid concentration of peroxides. Purification is recommended before use, especially for distillation. [1] [4]
> 30 ppm	Unacceptable; poses a serious hazard. Must be purified before use or disposed of. [1] [4]
Visible Crystals	EXTREMELY HAZARDOUS. Do not handle. Treat as a potential bomb and contact EHS immediately. [1] [5]

Experimental Protocols

Protocol 1: Peroxide Removal using Ferrous Sulfate

This method is effective for reducing hydroperoxides.

Materials:

- Peroxidized **butyl ethyl ether**
- Ferrous sulfate heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$)
- Concentrated sulfuric acid (H_2SO_4)
- Deionized water
- Separatory funnel
- Anhydrous magnesium sulfate or sodium sulfate
- Clean, dry storage bottle (amber glass recommended)

Procedure:

- Prepare the Ferrous Sulfate Solution: In a fume hood, prepare a fresh solution by dissolving 60 g of ferrous sulfate heptahydrate in 110 mL of deionized water, then carefully add 6 mL of concentrated sulfuric acid.[1][2]
- Extraction: For every 1 liter of ether, add 50-60 mL of the freshly prepared ferrous sulfate solution to a separatory funnel.[13]
- Washing: Add the peroxidized **butyl ethyl ether** to the separatory funnel. Stopper the funnel and shake gently, periodically venting to release any pressure. Caution: The initial reaction may be vigorous if the peroxide concentration is high.[13]
- Separation: Allow the layers to separate and drain off the aqueous (bottom) layer.
- Retest: Test a small sample of the ether for peroxides. If the test is still positive, repeat the washing step with a fresh portion of the ferrous sulfate solution.

- Water Wash: Once the ether tests negative for peroxides, wash it with deionized water to remove any residual acid and iron salts.
- Drying: Transfer the ether to a clean, dry flask and add a suitable amount of anhydrous magnesium sulfate or sodium sulfate to remove dissolved water. Swirl occasionally for 15-20 minutes.
- Final Filtration: Decant or filter the dry ether into a clean, dry, and appropriately labeled storage bottle.

Protocol 2: Peroxide Removal using Activated Alumina Column Chromatography

This is a convenient method for removing hydroperoxides.

Materials:

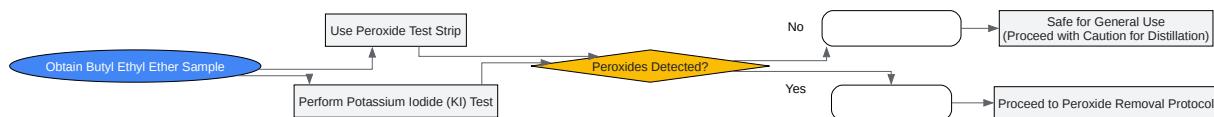
- Peroxidized **butyl ethyl ether**
- Activated alumina (basic or neutral, 80-200 mesh)
- Chromatography column
- Glass wool or fritted disk for the column
- Collection flask

Procedure:

- Column Preparation: In a fume hood, place a small plug of glass wool or ensure the column has a fritted disk at the bottom. Fill the chromatography column with activated alumina. A general guideline is to use approximately 100 g of alumina for every 100 mL of solvent to be purified.[\[9\]](#)
- Pre-wetting the Column: Pre-wet the alumina with a small amount of fresh, peroxide-free ether.

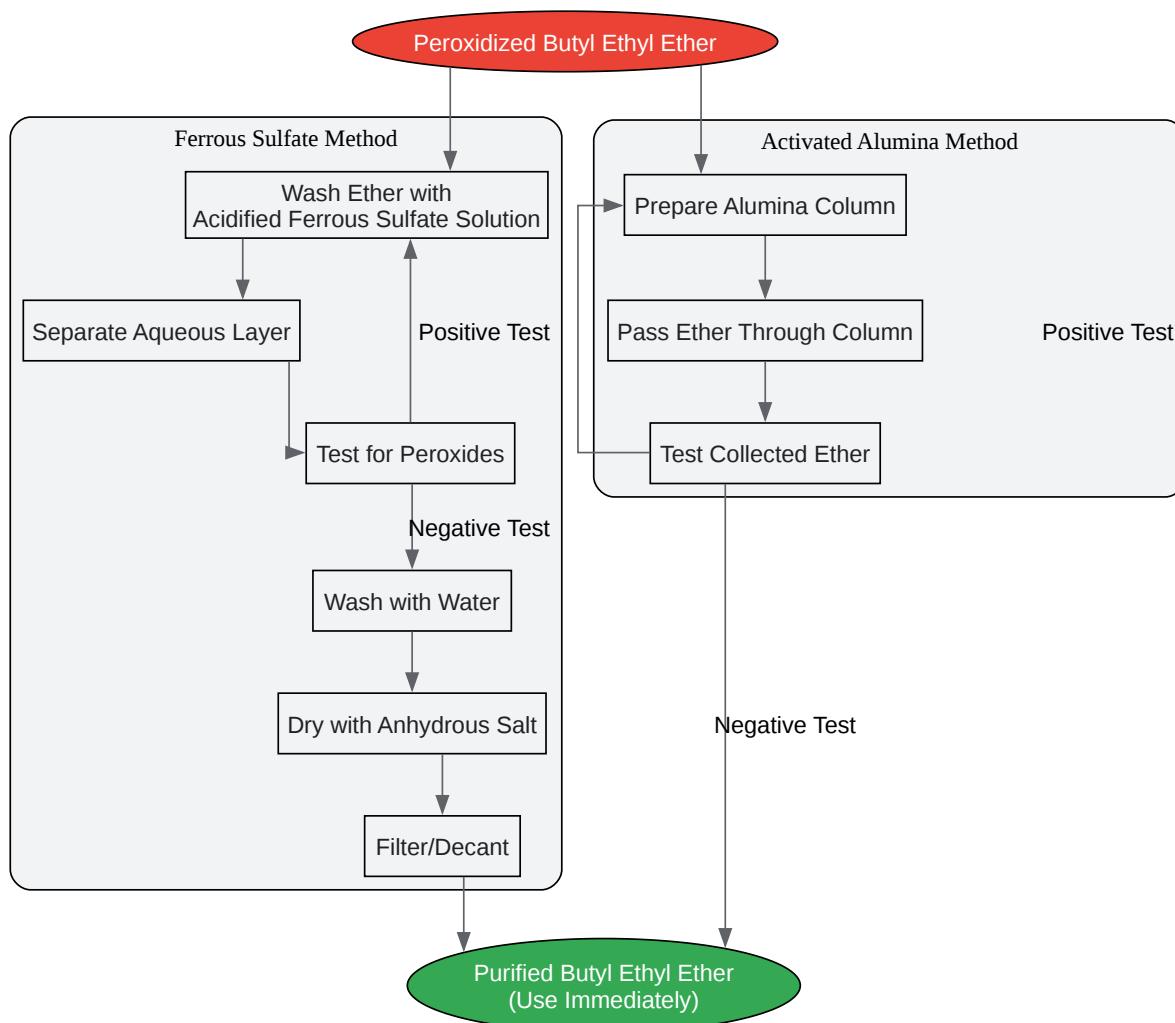
- Loading the Solvent: Carefully add the peroxidized **butyl ethyl ether** to the top of the column.
- Elution: Allow the ether to pass through the column under gravity. Collect the purified ether in a clean, dry collection flask. Note: The interaction of the ether with the alumina can generate heat. If the column becomes warm, reduce the flow rate.[14]
- Testing for Peroxides: Test the collected ether for the presence of peroxides. If peroxides are still detected, the column may be overloaded. Pass the ether through a fresh column of activated alumina.
- Deactivating the Alumina: After use, the alumina may contain concentrated peroxides and should be deactivated by flushing the column with a dilute acidic solution of ferrous sulfate before disposal.[1][15]

Visualizations



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Caption: Workflow for detecting peroxides in **butyl ethyl ether**.

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Caption: Experimental workflows for peroxide removal from **butyl ethyl ether**.

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References

- 1. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 2. Article - Laboratory Safety Manual - ... [policies.unc.edu]
- 3. docs.csg.ed.ac.uk [docs.csg.ed.ac.uk]
- 4. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 5. ehs.washington.edu [ehs.washington.edu]
- 6. Organic Peroxide Formers: Testing and Labeling – USC Environmental Health & Safety [ehs.usc.edu]
- 7. Peroxide Forming Solvents [sigmaaldrich.com]
- 8. wikieducator.org [wikieducator.org]
- 9. otago.ac.nz [otago.ac.nz]
- 10. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 11. Peroxide Formers Waste Disposal | Environmental Health and Safety - Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
- 12. depts.washington.edu [depts.washington.edu]
- 13. Sciencemadness Discussion Board - removing peroxides from thf with ferrous sulfate - Powered by XMB 1.9.11 [sciencemadness.org]
- 14. youtube.com [youtube.com]
- 15. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
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